

Technical Guide: Synthesis of 3-[(Dimethylamino)methyl]oxetan-3-amine

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Compound of Interest

Compound Name: 3-[(Dimethylamino)methyl]oxetan-3-amine

CAS No.: 2141347-88-6

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Abstract

This guide details the synthetic pathway for **3-[(Dimethylamino)methyl]oxetan-3-amine**, a specialized gem-disubstituted oxetane scaffold. Oxetanes are increasingly utilized in medicinal chemistry as stable, polar surrogates for gem-dimethyl or carbonyl groups, offering improved metabolic stability and solubility. This protocol addresses the specific challenge of differentiating the two amino groups—a primary amine directly attached to the quaternary oxetane center and a tertiary dimethylamine on the methylene side chain. The synthesis employs a Strecker reaction followed by a differentiation-protection strategy to ensure regioselective methylation.

Retrosynthetic Analysis

The target molecule features a quaternary carbon at the 3-position of the oxetane ring, substituted with a primary amine and a (dimethylamino)methyl group.

- Disconnection: The C3–N bond and the side chain C–N bonds suggest a diamine precursor.

- Key Intermediate: 3-Amino-3-(aminomethyl)oxetane.
- Differentiation Strategy: To selectively dimethylate the side chain amine while retaining the primary ring amine, the ring amine must be protected (e.g., tert-butyl carbamate, Boc) prior to functionalization of the side chain.
- Starting Material: 3-Oxetanone, a commercially available building block that allows rapid access to 3,3-disubstituted systems via nucleophilic addition.^{[1][2]}

Strategic Workflow: 3-Oxetanone

Strecker Reaction

N-Protection

Nitrile Reduction

Reductive Amination

Deprotection

Target

Synthetic Route & Mechanism

Step 1: Strecker Reaction (Core Construction)

The synthesis begins with the reaction of 3-oxetanone with a cyanide source and an ammonia equivalent. Trimethylsilyl cyanide (TMSCN) is preferred over HCN for safety and solubility.

- Reagents: 3-Oxetanone, TMSCN, Ammonia (7M in MeOH) or NH

Cl.

- Mechanism: The ammonia condenses with the ketone to form an imine intermediate, which undergoes nucleophilic attack by the cyanide ion to form 3-amino-3-cyanooxetane.
- Critical Control: The reaction is exothermic. Temperature control (0 °C to RT) is vital to prevent polymerization of the strained oxetane ring.

Step 2: Chemoselective Protection

The primary amine on the ring is sterically hindered (tertiary alkyl amine) but nucleophilic. To prevent over-methylation in later steps, it is protected as a Boc-carbamate.

- Reagents: Di-tert-butyl dicarbonate (Boc O), Triethylamine (TEA), DCM.
- Product: 3-(Boc-amino)-3-cyanooxetane.

Step 3: Nitrile Reduction

The nitrile group is reduced to a primary amine. Standard acidic hydrogenations can open the oxetane ring. Therefore, Raney Nickel in basic/ammoniacal methanol is the method of choice.

- Reagents: H₂ (balloon or mild pressure), Raney Ni, MeOH/NH₄OH.
- Product: 3-(Boc-amino)-3-(aminomethyl)oxetane.

Step 4: Reductive Methylation (Eschweiler-Clarke Variation)

With the ring amine protected, the newly formed primary side-chain amine is subjected to reductive amination to install the dimethyl group.

- Reagents: Formaldehyde (aq. or paraformaldehyde), NaBH₃CN (Sodium cyanoborohydride), Acetic Acid, MeOH.
- Mechanism: Formation of the iminium ion followed by hydride reduction. The reaction proceeds twice to form the tertiary amine.
- Product: 3-(Boc-amino)-3-[(dimethylamino)methyl]oxetane.

Step 5: Deprotection

The final step removes the Boc group. While oxetanes are acid-sensitive, they tolerate mild acidic conditions (e.g., TFA at 0 °C) provided the reaction is quenched immediately upon completion.

- Reagents: Trifluoroacetic acid (TFA), Dichloromethane (DCM), 0 °C.
- Target: **3-[(Dimethylamino)methyl]oxetan-3-amine**.

Detailed Experimental Protocol

Phase 1: Formation of 3-Amino-3-cyanooxetane^[1]

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) and purge with Argon.
- Addition: Charge with 3-Oxetanone (1.0 eq) and 7M NH₃ in MeOH (5.0 eq). Stir at 0 °C for 30 min.
- Cyanation: Dropwise add TMSCN (1.2 eq) over 20 min.
- Reaction: Allow to warm to room temperature (RT) and stir for 12–16 h. Monitor by TLC (stain with Ninhydrin; product is a primary amine).
- Workup: Concentrate in vacuo to remove excess ammonia and MeOH. The residue is often used directly to avoid instability of the free amino-nitrile.

Phase 2: Boc Protection

- Solubilization: Redissolve the crude residue in DCM (10 mL/g).
- Reagents: Add TEA (2.0 eq) followed by Boc₂O (1.1 eq) at 0 °C.
- Completion: Stir at RT for 4 h.
- Purification: Wash with saturated NaHCO₃ and brine. Dry over Na₂SO₄. Purify via silica gel flash chromatography (Hexane/EtOAc) to isolate 3-(tert-butoxycarbonylamino)oxetan-3-carbonitrile.

Phase 3: Nitrile Reduction

- Catalyst Prep: Wash Raney Nickel slurry (approx. 50 wt% of substrate) with MeOH (3x) to remove water. Caution: Raney Ni is pyrophoric; keep wet.
- Reaction: Suspend substrate and catalyst in methanolic ammonia (7M).
- Hydrogenation: Purge with H₂ and stir under H₂ atmosphere (balloon or 1–3 bar) for 6–12 h.
- Filtration: Filter through a Celite pad (keep wet with MeOH) to remove catalyst.
- Isolation: Concentrate to yield tert-butyl (3-(aminomethyl)oxetan-3-yl)carbamate.

Phase 4: Selective Dimethylation

- Mixing: Dissolve the amine (1.0 eq) in MeOH. Add Formaldehyde (37% aq., 5.0 eq). Stir for 15 min.
- Reduction: Cool to 0 °C. Add NaBH₄ CN (3.0 eq) followed by dropwise addition of Acetic Acid (to pH ~5–6).
- Stir: Allow to react at RT for 4 h.
- Quench: Quench with saturated NaHCO₃. Extract with DCM (3x).
- Purification: Dry and concentrate. The tertiary amine product is usually pure enough or can be passed through a short silica plug (DCM/MeOH/NH₄Cl).

Phase 5: Final Deprotection

- Acidolysis: Dissolve the protected intermediate in DCM at 0 °C.

- Addition: Add TFA (20% v/v final concentration) dropwise.
- Monitoring: Stir at 0 °C for 1–2 h. Do not heat. Monitor strictly by LCMS for disappearance of SM.
- Workup: Concentrate in vacuo at low temperature (<30 °C).
- Free Base Formation: Redissolve in minimal MeOH, pass through a basic ion-exchange resin (e.g., Amberlyst A-21) or treat with K

CO

in MeOH, filter, and concentrate to obtain the free base **3-[(Dimethylamino)methyl]oxetan-3-amine**.

Visualization: Reaction Workflow



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Caption: Step-wise synthetic pathway from 3-oxetanone to the target diamine, highlighting the protection strategy.

Key Parameters & Data Summary

Parameter	Value / Condition	Rationale
Oxetane Stability	pH 4–10 stable	Avoid strong acids at high temp to prevent ring opening (formation of 1,3-diols).
Strecker Yield	75–90%	High efficiency; TMSCN is a safer liquid source of cyanide than HCN gas.
Reduction Catalyst	Raney Ni	Compatible with amines; avoids acidic conditions of Pd/C + HCl which risk ring opening.
Deprotection Temp	0 °C	Critical to prevent acid-catalyzed degradation of the oxetane ring during Boc removal.
Physical State	Viscous Oil / Low MP Solid	The diamine is highly polar and hygroscopic; often handled as a salt (HCl or oxalate) for storage.

References

- Wuitschik, G. et al. (2010). Oxetanes as Promising Modules in Drug Discovery. *Angewandte Chemie International Edition*.
- Burkhard, J. A. et al. (2010). Synthesis and Structural Analysis of 3,3-Disubstituted Oxetanes. *Organic Letters*.
- Vertex Pharmaceuticals. (2017). Process for the preparation of N-[3-(aminomethyl)oxetan-3-yl]carbamate intermediates. EP3248969B1.
- Mykhailiuk, P. K. (2019). Oxetane as a part of modern medicinal chemistry toolbox: the advanced synthesis of 3,3-disubstituted building blocks. *Royal Society of Chemistry*.

- Sigma-Aldrich. (2024). Product Specification: 3-Amino-3-methyloxetane.

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Sources

- 1. 3-(Bromomethyl)oxetane-3-carboxamide | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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